

In-depth Chemical Characterization of 20-Deacetyltaxuspine X: A Technical Overview

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Compound of Interest

Compound Name: 20-Deacetyltaxuspine X

Cat. No.: B161448

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Introduction

20-Deacetyltaxuspine X is a naturally occurring taxane derivative, a class of diterpenoids known for their complex chemical structures and significant biological activities. Taxanes are primarily isolated from various species of the yew tree (*Taxus*). These compounds, most notably Paclitaxel (Taxol®), are renowned for their potent anticancer properties, which stem from their unique mechanism of action involving the stabilization of microtubules, thereby inhibiting cell division. **20-Deacetyltaxuspine X** is of particular interest to researchers for its potential as a precursor for the synthesis of novel, more efficacious taxane analogs and for comparative studies to understand the structure-activity relationships within this important class of molecules. This guide provides a summary of the available chemical and physical data for **20-Deacetyltaxuspine X** and outlines the general experimental protocols used for the isolation and characterization of similar taxoids.

Chemical and Physical Properties

A summary of the fundamental chemical and physical properties of **20-Deacetyltaxuspine X** is presented in Table 1. This data is crucial for its identification, handling, and for the design of further experimental work.

Property	Value	Source
CAS Number	284672-76-0	N/A
Molecular Formula	C ₃₉ H ₄₈ O ₁₃	N/A
Molecular Weight	724.791 g/mol	N/A
Boiling Point	768.9 ± 60.0 °C at 760 mmHg	N/A
Density	1.3 ± 0.1 g/cm ³	N/A
Storage Temperature	2-8 °C	N/A

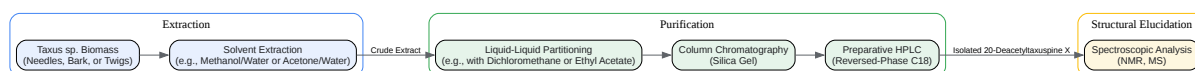
Table 1: Physicochemical Properties of **20-Deacetyltaxuspine X**

Experimental Protocols

While a specific, detailed experimental protocol for the isolation and purification of **20-Deacetyltaxuspine X** is not readily available in public literature, a general methodology can be inferred from established procedures for other taxoids isolated from *Taxus* species.

General Isolation and Purification Workflow of Taxoids

The isolation of taxane diterpenoids from plant material is a multi-step process that involves extraction, partitioning, and several stages of chromatography to separate the complex mixture of closely related compounds.



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Caption: General experimental workflow for the isolation and characterization of taxoids.

1. Extraction:

- **Plant Material:** Dried and ground biomass from a *Taxus* species is used as the starting material.
- **Solvent System:** A mixture of an organic solvent and water, such as methanol/water or acetone/water, is commonly employed to extract a broad range of compounds, including the taxoids. The mixture is typically agitated with the plant material for an extended period.
- **Filtration and Concentration:** The resulting extract is filtered to remove solid plant debris and then concentrated under reduced pressure to yield a crude extract.

2. Purification:

- **Liquid-Liquid Partitioning:** The crude extract is subjected to liquid-liquid partitioning to separate compounds based on their polarity. A common approach involves partitioning between water and an organic solvent like dichloromethane or ethyl acetate. The taxoids will preferentially move into the organic phase.
- **Column Chromatography:** The organic phase is concentrated and then subjected to column chromatography, typically using silica gel as the stationary phase. A gradient of solvents with increasing polarity is used to elute different fractions.
- **Preparative High-Performance Liquid Chromatography (HPLC):** Fractions containing the target compound are further purified using preparative HPLC, often with a reversed-phase C18 column. This step is crucial for separating structurally similar taxoids.

3. Structural Elucidation:

- **Spectroscopic Analysis:** The structure of the purified compound is determined using a combination of spectroscopic techniques:
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR, ^{13}C NMR, and 2D NMR (e.g., COSY, HSQC, HMBC) experiments are essential for determining the carbon-hydrogen framework and the connectivity of the molecule.
 - **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) provides the accurate mass of the molecule, which allows for the determination of its elemental

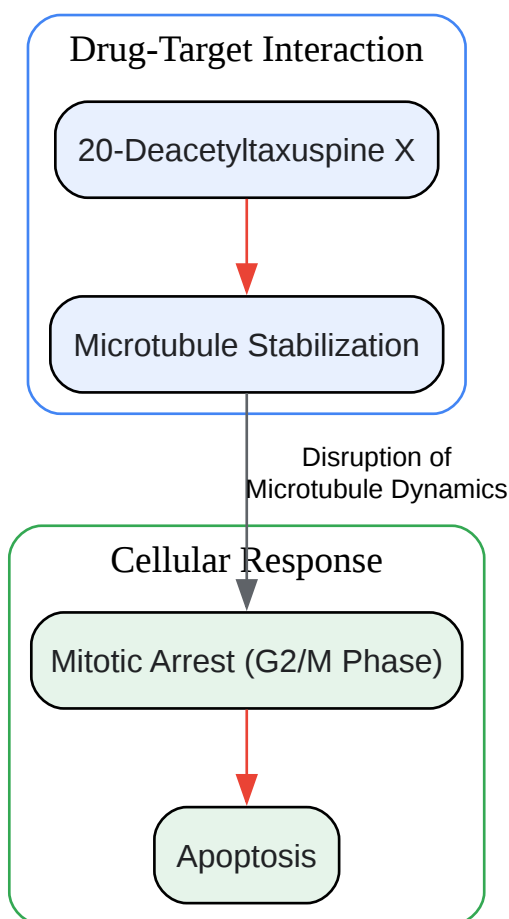
composition. Tandem mass spectrometry (MS/MS) is used to obtain fragmentation patterns that help in confirming the structure.

Biological Activity and Mechanism of Action

20-Deacetyltaxuspine X is believed to share the fundamental mechanism of action of other taxanes. This involves binding to the β -tubulin subunit of microtubules. This binding event stabilizes the microtubule polymer, preventing its depolymerization. This disruption of microtubule dynamics is critical, as it arrests the cell cycle in the G2/M phase, ultimately leading to apoptotic cell death in rapidly dividing cells. The study of analogs like **20-Deacetyltaxuspine X** helps in understanding the specific structural features required for potent microtubule-stabilizing activity.

Signaling Pathways

The interaction of taxanes with microtubules triggers a cascade of downstream signaling events. While the specific pathways affected by **20-Deacetyltaxuspine X** have not been elucidated, the general signaling consequences of taxane-induced microtubule stabilization are known to involve the activation of apoptotic pathways.



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Caption: Simplified signaling pathway initiated by taxane-induced microtubule stabilization.

Conclusion

20-Deacetyltaxuspine X represents an important member of the taxane family of natural products. While detailed spectroscopic data and a specific isolation protocol are not widely published, its fundamental physicochemical properties are known, and its biological activity is inferred from its structural similarity to other well-characterized taxanes. The general methodologies for the isolation and structural elucidation of taxoids provide a solid framework for researchers working with this compound. Further investigation into the specific biological effects and the synthesis of novel derivatives based on the **20-Deacetyltaxuspine X** scaffold holds promise for the development of new anticancer agents.

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